

Lithium tetrahydroborate CAS number and chemical structure.

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Compound of Interest

Compound Name: *Lithium tetrahydroborate*

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An In-depth Technical Guide to Lithium Tetrahydroborate

This guide provides a comprehensive overview of **lithium tetrahydroborate**, a versatile reducing agent with significant applications in organic synthesis and as a potential hydrogen storage material. This document is intended for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Structure

Lithium tetrahydroborate, also known as lithium borohydride, is an inorganic compound with the chemical formula LiBH_4 .^{[1][2][3]} Its Chemical Abstracts Service (CAS) number is 16949-15-8.^{[1][3][4][5]}

The chemical structure consists of a lithium cation (Li^+) ionically bonded to a tetrahydroborate anion ($[\text{BH}_4]^-$).^{[4][6]} The tetrahydroborate anion possesses a tetrahedral geometry with a central boron atom covalently bonded to four hydrogen atoms.^{[6][7]} At ambient conditions, **lithium tetrahydroborate** exists as a white orthorhombic crystalline solid.^{[1][2][7]}

Physicochemical Properties

Lithium tetrahydroborate is a white, crystalline powder that is highly sensitive to moisture.^[3]^[4] It is more soluble in ethers than its more common counterpart, sodium borohydride, and is a

stronger, yet more selective, reducing agent than lithium aluminum hydride.^[1] A summary of its key quantitative properties is presented in the table below.

Property	Value	References
Molar Mass	21.784 g/mol	^[1]
Appearance	White solid	^[1] ^[4]
Density	0.666 g/cm ³	^[1]
Melting Point	268 °C (541 K)	^[1]
Boiling Point	Decomposes at 380 °C (653 K)	^[1]
Solubility in Ether	2.5 g/100 mL	^[1]
Crystal Structure	Orthorhombic	^[1] ^[7]
Heat Capacity (C)	82.6 J/(mol·K)	^[1]
Standard Molar Entropy (S ₂₉₈ [⊖])	75.7 J/(mol·K)	^[1]
Standard Enthalpy of Formation (ΔfH ₂₉₈ [⊖])	-198.83 kJ/mol	^[1]

Synthesis of Lithium Tetrahydroborate

Lithium tetrahydroborate can be synthesized through several routes. Two common laboratory-scale methods are detailed below.

A prevalent method for the preparation of **lithium tetrahydroborate** involves a metathesis reaction between sodium borohydride (NaBH₄) and a lithium halide, such as lithium bromide (LiBr) or lithium chloride (LiCl).^[1]^[8]

Experimental Protocol:

- **Reactant Preparation:** Equimolar amounts of finely ground sodium borohydride and lithium bromide are weighed in an inert atmosphere (e.g., a glovebox) to prevent exposure to

moisture.

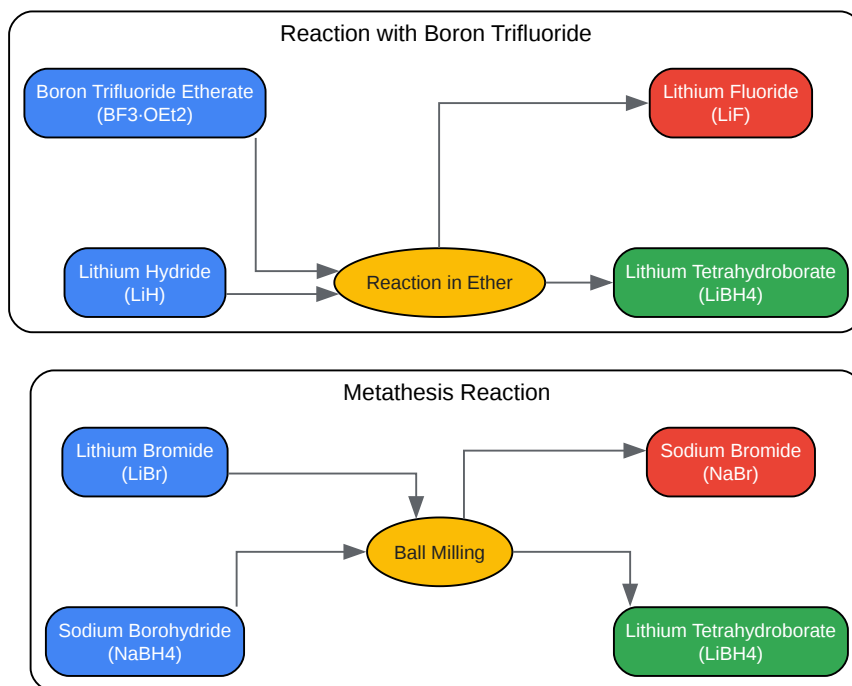
- **Ball Milling:** The reactants are transferred to a ball mill. The mixture is milled for a specified duration, which facilitates the solid-state reaction.
- **Reaction:** The mechanical energy from ball milling drives the reaction: $\text{NaBH}_4 + \text{LiBr} \rightarrow \text{LiBH}_4 + \text{NaBr}$.^[9]
- **Extraction:** The resulting mixture contains **lithium tetrahydroborate** and sodium bromide. **Lithium tetrahydroborate** is selectively extracted from the solid mixture using a suitable solvent in which it is soluble, such as diethyl ether or tetrahydrofuran (THF).^[1]
- **Isolation:** The solution is then filtered to remove the insoluble sodium bromide. The solvent is subsequently removed from the filtrate under reduced pressure to yield solid **lithium tetrahydroborate**.

An alternative synthesis route involves the reaction of lithium hydride (LiH) with boron trifluoride (BF₃), typically as its etherate complex (BF₃·OEt₂).^{[1][9]}

Experimental Protocol:

- **Reaction Setup:** A suspension of lithium hydride in a dry, ethereal solvent (e.g., diethyl ether) is prepared in a reaction vessel under an inert atmosphere.
- **Addition of Boron Trifluoride:** Boron trifluoride etherate is added dropwise to the stirred suspension of lithium hydride at a controlled temperature.
- **Reaction:** The reaction proceeds according to the following stoichiometry: $4 \text{LiH} + \text{BF}_3 \rightarrow \text{LiBH}_4 + 3 \text{LiF}$.^{[1][9]}
- **Workup:** The reaction mixture contains the soluble product, **lithium tetrahydroborate**, and the insoluble byproduct, lithium fluoride (LiF).
- **Isolation:** The mixture is filtered to remove the lithium fluoride. The ethereal solution of **lithium tetrahydroborate** can be used directly or the solvent can be evaporated to obtain the solid product.

Synthesis Pathways of Lithium Tetrahydroborate



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Common laboratory synthesis routes for **lithium tetrahydroborate**.

Applications in Research and Development

Lithium tetrahydroborate is a valuable reagent with diverse applications in chemical research and development.

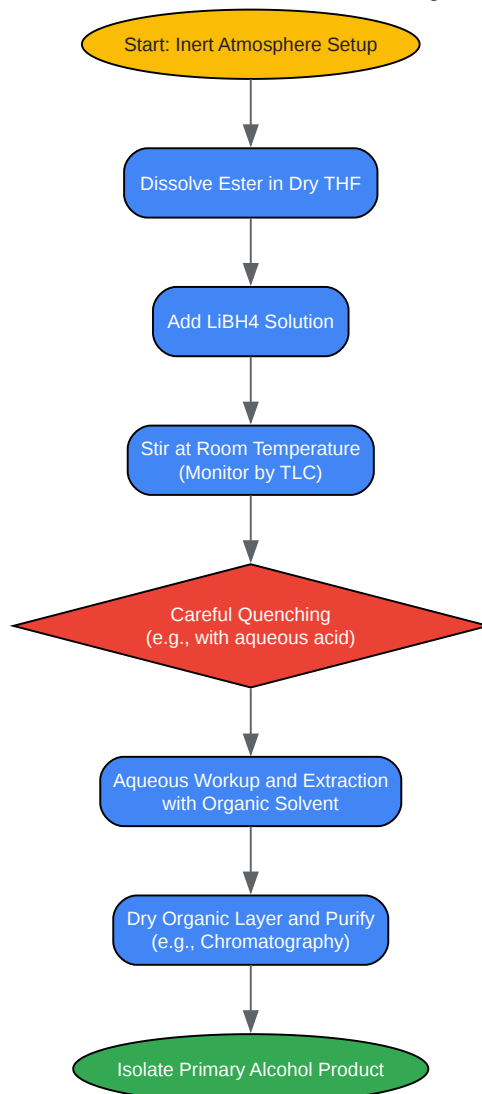
- **Selective Reducing Agent:** In organic synthesis, it is employed as a reducing agent for a variety of functional groups.[1] It is particularly effective for the reduction of esters to primary alcohols, a transformation for which sodium borohydride is generally ineffective.[1][6] It can also reduce aldehydes, ketones, and in some cases, amides and nitriles.[1] The enhanced reactivity compared to sodium borohydride is attributed to the polarizing effect of the lithium cation on the carbonyl substrate.[1]
- **Hydrogen Storage:** With a high hydrogen content by weight (18.5 wt%), **lithium tetrahydroborate** is a promising material for solid-state hydrogen storage.[2] Research is ongoing to overcome the challenges associated with the high temperatures required for hydrogen release and the reversibility of the process.[10]

- Fuel Cell Technology: Due to its ability to release hydrogen upon reaction with water, it has been investigated for use in hydrogen generation systems for fuel cells.[1][3]

Safety and Handling

Lithium tetrahydroborate is a hazardous chemical that requires careful handling.

- Flammability and Reactivity: It is a flammable solid that reacts violently with water and moisture, releasing flammable hydrogen gas, which may ignite spontaneously.[2][9][11] It should be handled in a dry, inert atmosphere.[3]
- Health Hazards: It is corrosive and can cause severe burns to the skin, eyes, and respiratory tract.[11][12][13] Ingestion can be toxic.[13]
- Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat, must be worn when handling this compound.[3][11] Work should be conducted in a well-ventilated fume hood.[12]
- Storage: It should be stored in a tightly sealed container under an inert atmosphere, away from sources of ignition and moisture.[3][12]

General Workflow for Ester Reduction using LiBH₄

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